

# PMDETA: A Comprehensive Technical Guide to Safety and Handling

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## Compound of Interest

Compound Name: 1,1,4,7,7-Pentamethyldiethylenetriamine

Cat. No.: B147387

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for N,N,N',N'',N''-Pentamethyldiethylenetriamine (PMDETA). The information is compiled and presented to meet the needs of laboratory and industrial professionals working with this compound.

## Chemical Identification and Physical Properties

PMDETA is a versatile tertiary amine catalyst.<sup>[1]</sup> It is a clear, colorless to light yellow liquid.<sup>[2]</sup><sup>[3]</sup>

Property	Value	Reference
CAS Number	3030-47-5	[2][4]
EC Number	221-201-1	[2][5]
Molecular Formula	C9H23N3	[6][7]
Molecular Weight	173.30 g/mol	[6][7]
Boiling Point	201.84 °C (at 1013 hPa)	[8]
Freezing Point	-20 °C	[8]
Flash Point	76 °C (at 1013 hPa)	[8][9]
Auto-ignition Temperature	162 °C (at 1013 hPa)	[8]
Relative Density	0.829 (20 °C)	[8]
Vapor Pressure	27 Pa (20 °C)	[8]
Solubility in Water	> 1000 g/l (20 °C); perfectly miscible	[8]
log Pow	-2.1 (at 25 °C and pH 7.5)	[8]

## Hazard Identification and Classification

PMDETA is classified as a hazardous substance. It is harmful if swallowed, toxic in contact with skin, and toxic if inhaled.[6][8][10] It causes severe skin burns and eye damage.[6][8][10] The substance is also harmful to aquatic life with long-lasting effects.[4][8]

GHS Hazard Statements:

- H302: Harmful if swallowed[5][6][8][10]
- H311: Toxic in contact with skin[5][6][8][10]
- H314: Causes severe skin burns and eye damage[6][8][10]
- H318: Causes serious eye damage[8]

- H331: Toxic if inhaled[8]
- H412: Harmful to aquatic life with long lasting effects[4][8]

## Toxicological Data

Acute toxicity values for PMDETA are summarized below.

Exposure Route	Species	Value	Reference
Oral LD50	Rat	1330 mg/kg	[5][6]
Dermal LD50	Rabbit	230 mg/kg	[6]
Inhalation LC50	Rat	290 ppm	[5]

### Experimental Protocols for Toxicological Assessment:

The provided toxicological data is typically determined through standardized experimental protocols. While the specific studies for PMDETA are not detailed in the search results, the methodologies generally adhere to OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals.

- **Acute Oral Toxicity (LD50):** This is generally determined by a method like OECD Test Guideline 423. A single dose of the substance is administered orally to a group of fasted animals. The animals are observed for a set period, and mortality is recorded to determine the dose that is lethal to 50% of the test population.
- **Acute Dermal Toxicity (LD50):** Following a method similar to OECD Test Guideline 402, the substance is applied to a shaved area of the skin of the test animals. The site is covered with a porous gauze dressing, and the animals are observed for signs of toxicity and mortality.
- **Acute Inhalation Toxicity (LC50):** This is typically assessed using a method like OECD Test Guideline 403. Animals are exposed to the substance in the form of a vapor, dust, or aerosol in an inhalation chamber for a specified duration. The concentration that is lethal to 50% of the test animals is then determined.

## Handling and Storage

### Handling:

- Work in a well-ventilated area.[\[5\]](#)[\[11\]](#)
- Avoid contact with skin, eyes, and clothing.[\[6\]](#)[\[11\]](#)
- Avoid inhalation of vapor or mist.[\[6\]](#)
- Wear appropriate personal protective equipment (PPE).[\[5\]](#)[\[8\]](#)
- Keep away from heat, sparks, and open flames.[\[6\]](#)[\[11\]](#)
- Use non-sparking tools.[\[5\]](#)
- Take measures to prevent the buildup of electrostatic charge.[\[6\]](#)

### Storage:

- Store in a tightly closed, original container.[\[8\]](#)[\[11\]](#)
- Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[8\]](#)[\[11\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and inorganic acids.  
[\[8\]](#)[\[12\]](#)
- Store away from foodstuffs.[\[8\]](#)[\[10\]](#)

## Personal Protective Equipment (PPE)

A comprehensive PPE program is essential when handling PMDETA.

Body Part	Recommended Protection	Specifications
Eyes/Face	Tightly fitting safety goggles and a face shield (8-inch minimum).	Equipment should be tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).[6]
Skin	Chemical-resistant gloves and a complete suit protecting against chemicals.	The type of protective equipment must be selected according to the concentration and amount of the dangerous substance at the specific workplace.[6]
Respiratory	Use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls. If the respirator is the sole means of protection, use a full-face supplied air respirator.	Respirators and components must be tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).[6]

## First Aid Measures

Immediate action is critical in the event of exposure to PMDETA.

Exposure Route	First Aid Protocol
Inhalation	1. Remove the affected person to fresh air.[8] [11] 2. If breathing is difficult, give oxygen.[5][11] 3. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the victim ingested or inhaled the chemical.[5][11] 4. Seek immediate medical attention.[8][11]
Skin Contact	1. Immediately take off all contaminated clothing.[6][8] 2. Flush skin with plenty of water for at least 15-30 minutes.[8][11] 3. Do not use soap or neutralizing agents.[8] 4. Cover the affected area with a sterile bandage.[8] 5. Seek immediate medical attention.[6][11]
Eye Contact	1. Rinse cautiously with water for at least 15-30 minutes.[8][11] 2. Remove contact lenses, if present and easy to do. Continue rinsing.[8] 3. Do not allow the victim to rub or keep their eyes closed.[11] 4. Seek immediate medical attention from an ophthalmologist.[8]
Ingestion	1. Do NOT induce vomiting.[5][6][11] 2. If the victim is conscious and alert, rinse their mouth with water and give 2-4 cupfuls of milk or water. [11] 3. Never give anything by mouth to an unconscious person.[6] 4. Seek immediate medical attention.[8][11]

## Fire Fighting and Accidental Release Measures

### Fire Fighting:

- Suitable Extinguishing Media: Water spray, dry powder, foam, or carbon dioxide.[8]
- Unsuitable Extinguishing Media: Not specified.[8]

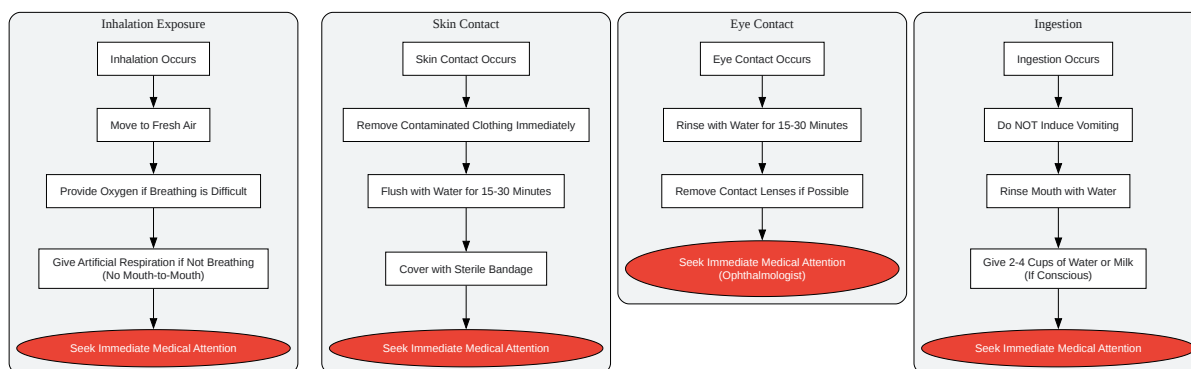
- Specific Hazards: Flammable liquid.[8] Combustion may produce toxic carbon monoxide and nitrogen oxides.[8] Vapors may form explosive mixtures with air.[11]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[8][11]

#### Accidental Release:

- Personal Precautions: Wear recommended personal protective equipment, including respiratory protection.[8] Ensure adequate ventilation.[8] Remove all sources of ignition.[6][11]
- Environmental Precautions: Prevent the substance from entering drains, soil, or water.[6][8]
- Methods for Cleaning Up: Absorb the spill with inert material such as sand, earth, or vermiculite.[8][11] Collect the material in a suitable container for disposal.[8][11]

## Visual Workflow Guides

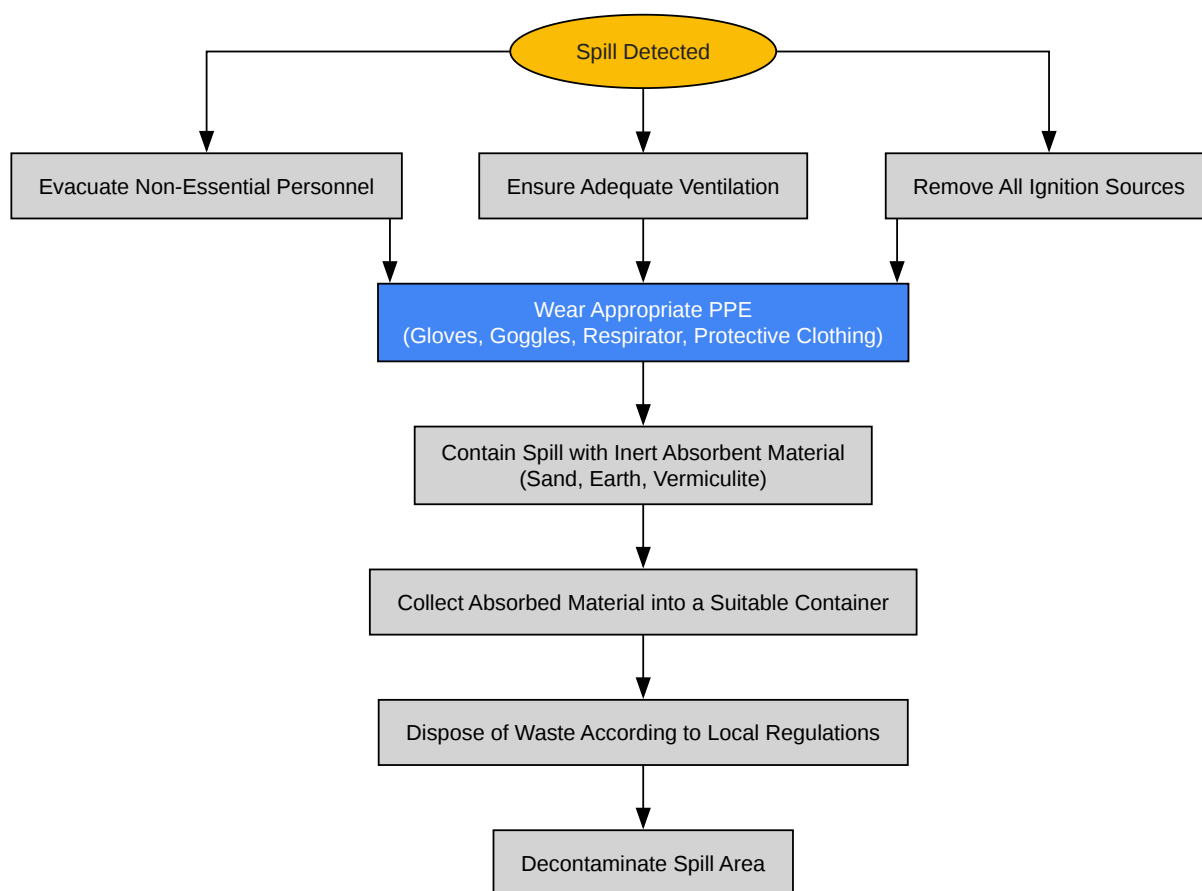
The following diagrams illustrate key safety and emergency procedures for handling PMDETA.



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Caption: First aid procedures for PMDETA exposure.





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Caption: Workflow for handling a PMDETA spill.

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